An In-depth Technical Guide to the Spectroscopic Data of Anethole Oxide

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Compound of Interest

Compound Name:	*Anethole oxide*
CAS No.:	*50618-02-5*
Cat. No.:	*B1199668*

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Introduction

Anethole oxide, also known as anethole epoxide, is an important organic compound often synthesized from its precursor, anethole, a major component of essential oils like anise and fennel. As a molecule of interest in various fields, including flavor chemistry, natural product synthesis, and drug development, a thorough understanding of its structural and spectroscopic properties is crucial. This technical guide provides a comprehensive overview of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data for **anethole oxide**. The information presented herein is intended to serve as a valuable resource for researchers and professionals engaged in the synthesis, characterization, and application of this compound.

Spectroscopic Data of **Anethole Oxide**

The following tables summarize the key spectroscopic data for trans-**anethole oxide**, the more stable and commonly synthesized isomer. This data is essential for the unambiguous identification and characterization of the molecule.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the structure of organic molecules. The ^{1}H and ^{13}C NMR data provide detailed information about the chemical environment of each proton and carbon atom in **anethole oxide**.

Table 1: ^{1}H NMR Spectroscopic Data for trans-**Anethole Oxide**

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
~7.25	d	~8.7	2H, Aromatic (H-2, H-6)
~6.88	d	~8.7	2H, Aromatic (H-3, H-5)
~3.79	s	-	3H, Methoxy (-OCH_3)
~3.57	d	~2.0	1H, Epoxide (H-α)
~2.93	qd	~5.3, 2.0	1H, Epoxide (H-β)
~1.42	d	~5.3	3H, Methyl (-CH_3)

Table 2: ^{13}C NMR Spectroscopic Data for trans-**Anethole Oxide**

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Chemical Shift (δ) ppm	Assignment
~159.5	Aromatic (C-4)
~130.3	Aromatic (C-1)
~127.0	Aromatic (C-2, C-6)
~113.9	Aromatic (C-3, C-5)
~60.9	Epoxide (C-α)
~58.8	Epoxide (C-β)
~55.2	Methoxy (-OCH_3)
~17.8	Methyl (-CH_3)

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **anethole oxide** shows characteristic absorption bands corresponding to its structural features.

Table 3: Key IR Absorption Bands for trans-**Anethole Oxide**

Wavenumber (cm^{-1})	Intensity	Assignment
~3000-2850	Medium	C-H stretch (aromatic and aliphatic)
~1610, 1515	Strong	C=C stretch (aromatic ring)
~1250	Strong	C-O-C stretch (aryl ether)
~1030	Strong	C-O-C stretch (aryl ether)
~870	Medium	C-O stretch (epoxide ring)
~830	Strong	C-H out-of-plane bend (p-disubstituted benzene)

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Mass Spectrometry (MS)

Mass spectrometry provides information about the mass-to-charge ratio of a molecule and its fragments, which helps in determining the molecular weight and elucidating the structure.

Table 4: Mass Spectrometry Data for trans-**Anethole Oxide**

m/z	Relative Intensity (%)	Assignment
164	High	$[M]^+$ (Molecular ion)
149	Medium	$[M - CH_3]^+$
135	High	$[M - CHO]^+$ or $[M - C_2H_5]^+$
121	High	$[M - C_2H_3O]^+$
108	Medium	$[C_7H_8O]^+$
91	Medium	$[C_7H_7]^+$ (Tropylium ion)
77	Medium	$[C_6H_5]^+$

Experimental Protocols

Detailed experimental procedures are crucial for the reproducibility of scientific findings. This section outlines the general methodologies for the synthesis of **anethole oxide** and its subsequent spectroscopic analysis.

Synthesis of trans-Anethole Oxide via Epoxidation

A common method for the synthesis of trans-**anethole oxide** is the epoxidation of trans-anethole using a peroxy acid, such as meta-chloroperoxybenzoic acid (m-CPBA).

Materials:

- trans-Anethole
- meta-Chloroperoxybenzoic acid (m-CPBA)
- Dichloromethane (CH_2Cl_2)

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- Saturated aqueous sodium bicarbonate solution ($NaHCO_3$)
- Saturated aqueous sodium chloride solution (brine)
- Anhydrous magnesium sulfate ($MgSO_4$)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Separatory funnel
- Rotary evaporator

Procedure:

- Dissolve trans-anethole in dichloromethane in a round-bottom flask equipped with a magnetic stir bar.
- Cool the solution in an ice bath.
- Add a solution of m-CPBA in dichloromethane dropwise to the stirred anethole solution.
- Allow the reaction to stir at room temperature and monitor its progress using thin-layer chromatography (TLC).
- Once the reaction is complete, quench the excess peroxy acid by adding a saturated aqueous solution of sodium bicarbonate.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with dichloromethane.
- Combine the organic layers and wash with saturated aqueous sodium chloride (brine).
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to yield the crude **anethole oxide**.
- Purify the crude product by column chromatography on silica gel if necessary.

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Spectroscopic Analysis Protocols

NMR Spectroscopy:

- Sample Preparation: Dissolve a small amount of the purified **anethole oxide** in a deuterated solvent (e.g., $CDCl_3$) in an NMR tube.
- Instrumentation: Acquire ^1H and ^{13}C NMR spectra on a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- ^1H NMR: Typical parameters include a sufficient number of scans to obtain a good signal-to-noise ratio, a spectral width of approximately 10-15 ppm, and a relaxation delay of 1-2 seconds.
- ^{13}C NMR: Typical parameters include proton decoupling, a spectral width of approximately 200-220 ppm, and a longer relaxation delay (e.g., 2-5 seconds) to ensure quantitative accuracy if desired.

IR Spectroscopy:

- Sample Preparation: A small drop of the neat liquid **anethole oxide** can be placed between two potassium bromide (KBr) or sodium chloride (NaCl) plates. Alternatively, a solution of the compound in a suitable solvent (e.g., chloroform) can be analyzed in a solution cell.
- Instrumentation: Record the IR spectrum using a Fourier-transform infrared (FTIR) spectrometer over a typical range of 4000-400 cm^{-1}.

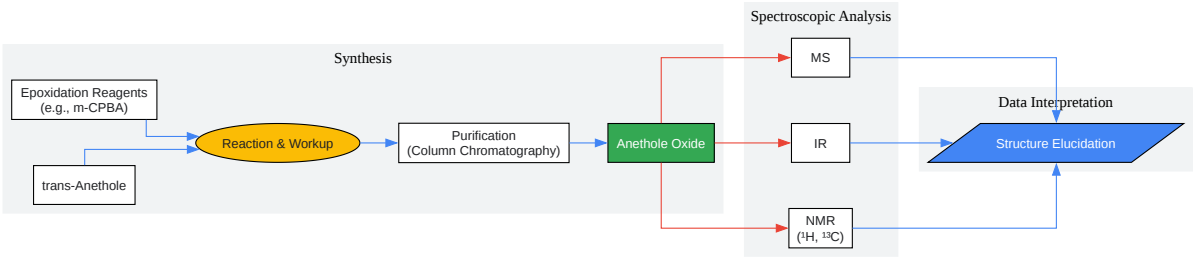
Mass Spectrometry:

- Sample Introduction: Introduce the sample into the mass spectrometer via a suitable method, such as direct injection or through a gas chromatograph (GC-MS).
- Ionization: Use a standard ionization technique, such as electron ionization (EI) at 70 eV.
- Analysis: Obtain the mass spectrum by scanning a relevant mass-to-charge (m/z) range (e.g., 40-300 amu).

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Mandatory Visualization

The following diagram illustrates the general workflow for the synthesis and spectroscopic characterization of **anethole oxide**.



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Caption: Workflow for the synthesis and spectroscopic analysis of **anethole oxide**.

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